

A Comprehensive Technical Review of 2,2'-(Ethylenediimino)-dibutyric acid (EDDB)

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Compound of Interest

Compound Name: 2,2'-(Ethylenediimino)-dibutyric acid

Cat. No.: B117034

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Abstract

This technical guide provides an in-depth review of **2,2'-(Ethylenediimino)-dibutyric acid** (EDDB), a significant dicarboxylic acid derivative. EDDB is primarily recognized as the main metabolite of the first-line antituberculosis drug, ethambutol. Its chemical structure, characterized by an ethylenediimino bridge connecting two butyric acid moieties, confers notable chelating properties, which are of interest in various scientific and therapeutic contexts. This document consolidates available data on its synthesis, chemical properties, biological significance, and relevant experimental methodologies. Quantitative data are presented in structured tables, and key processes are visualized through diagrams to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2,2'-(Ethylenediimino)-dibutyric acid, also known by its abbreviation EDDB, is an alpha-amino acid.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	498-17-9	[1][2][3]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₄	[1][2][3]
Molecular Weight	232.28 g/mol	[1][2][3]
IUPAC Name	2-[2-(1-carboxypropylamino)ethylamino]butanoic acid	[2]
Synonyms	EDBA, Ethambutol Impurity 1, Ethylenediamine-N,N'-di- α -butyric acid	[1][2]
Melting Point	>271°C (decomposes)	[1]
Solubility	Slightly soluble in aqueous acid	[1]
Physical Form	White solid	[1]

Synthesis

The primary and most documented method for the synthesis of **2,2'-(Ethylenediimino)-dibutyric acid** is the condensation reaction between ethylenediamine and α -bromobutyric acid (2-bromobutanoic acid) under alkaline conditions.[4]

Experimental Protocol: Synthesis of 2,2'-(Ethylenediimino)-dibutyric acid

This protocol is a representative procedure based on established chemical principles for similar reactions.

Materials:

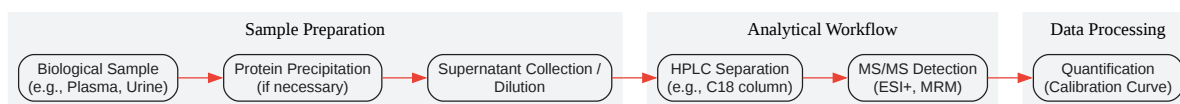
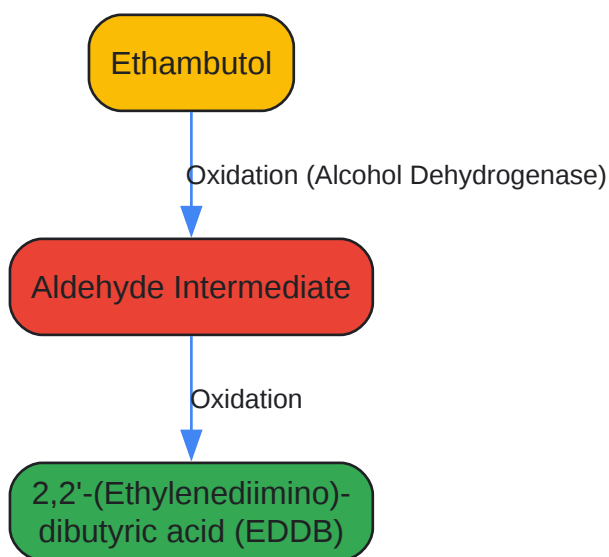
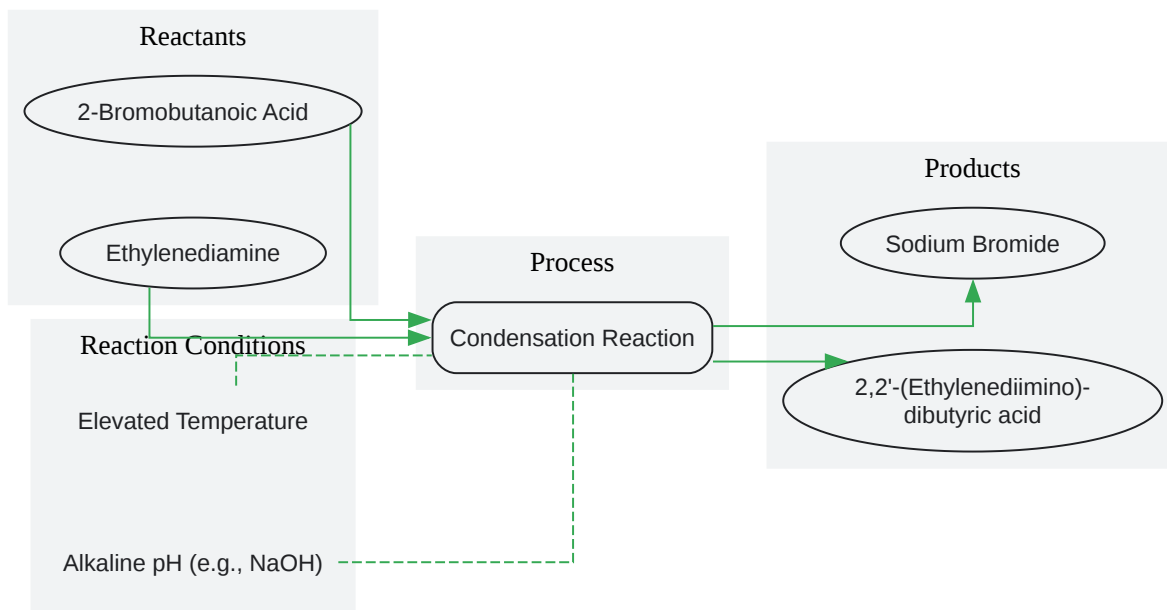
- Ethylenediamine
- 2-Bromobutanoic acid

- Sodium hydroxide (or other suitable base)
- Ethanol
- Water
- Hydrochloric acid (for pH adjustment)
- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, pH meter, etc.)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethylenediamine in a suitable solvent such as a mixture of ethanol and water.
- **Addition of Reactant:** Slowly add a stoichiometric excess of 2-bromobutanoic acid to the ethylenediamine solution while stirring. The reaction is typically carried out at an elevated temperature to facilitate the nucleophilic substitution.
- **pH Adjustment:** Maintain the reaction mixture under alkaline conditions by the controlled addition of a base, such as sodium hydroxide solution. This is crucial to neutralize the hydrobromic acid formed during the reaction and to deprotonate the amino groups of ethylenediamine, enhancing their nucleophilicity.
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Workup and Isolation:**
 - Once the reaction is complete, cool the mixture to room temperature.
 - Carefully acidify the solution with hydrochloric acid to precipitate the product, as EDDB is expected to be least soluble at its isoelectric point.
 - Collect the crude product by filtration.

- Wash the collected solid with cold water and then with a small amount of cold ethanol to remove unreacted starting materials and inorganic salts.
- Purification:
 - Recrystallize the crude product from a suitable solvent system (e.g., water/ethanol mixture) to obtain purified **2,2'-(Ethylenediimino)-dibutyric acid**.
- Characterization:
 - Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and elemental analysis.



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